

Application Notes and Protocols: TC-2559 Difumarate Stock Solution

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Compound of Interest

Compound Name: TC-2559 difumarate

Cat. No.: B10768361

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This document provides detailed guidelines for the preparation and storage of **TC-2559 difumarate** stock solutions, ensuring optimal solubility and stability for experimental use. **TC-2559 difumarate** is a selective partial agonist for the $\alpha 4\beta 2$ nicotinic acetylcholine receptor (nAChR), making it a valuable tool in neuroscience research.^[1]

Physicochemical and Solubility Data

Proper handling of **TC-2559 difumarate** begins with an understanding of its physical and chemical properties, which are crucial for accurate stock solution preparation.

Property	Value	Source
Molecular Weight	438.43 g/mol	[1]
Formula	C ₁₂ H ₁₈ N ₂ O·2C ₄ H ₄ O ₄	[1]
Appearance	Solid powder	[2][3]
Purity	≥95% to ≥98%	[1][2][3]

The solubility of **TC-2559 difumarate** in common laboratory solvents is summarized below. Water is the recommended solvent for achieving high concentration stock solutions.

Solvent	Maximum Concentration	Notes	Source
Water	100 mM (43.84 mg/mL)	Sonication and warming may be required to fully dissolve the compound.[4][5]	[1][4][5]
DMSO	Slightly soluble	Can be used for formulation, but water is preferred for high concentration stocks.	[2][3]
Methanol	Slightly soluble	[3]	

Storage and Stability

To maintain the integrity and activity of **TC-2559 difumarate**, it is imperative to adhere to the recommended storage conditions for both the solid compound and its stock solutions.

Form	Storage Temperature	Duration	Notes	Source
Solid	Room Temperature	Short-term	Must be stored desiccated.[1]	[1]
0 - 4°C	Short-term (days to weeks)	Store in a dry, dark environment.	[2]	
-20°C	Long-term (months to years)	Ideal for preserving the compound's stability over extended periods.[2][3]	[2][3][4][6]	
Stock Solution	-80°C	Up to 1 year	Recommended for long-term storage of aliquoted solutions.[4][6]	[4][5][6]
-20°C	Up to 1 month	Suitable for shorter-term storage.[2][5]	[2][5]	
0 - 4°C	Short-term (days to weeks)	For solutions that will be used promptly.	[2]	

Experimental Protocol: Preparation of a 100 mM TC-2559 Difumarate Stock Solution in Water

This protocol details the steps for preparing a high-concentration aqueous stock solution of **TC-2559 difumarate**.

Materials:

- **TC-2559 difumarate** powder
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Sterile conical tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator bath
- Sterile 0.22 µm syringe filter and syringe

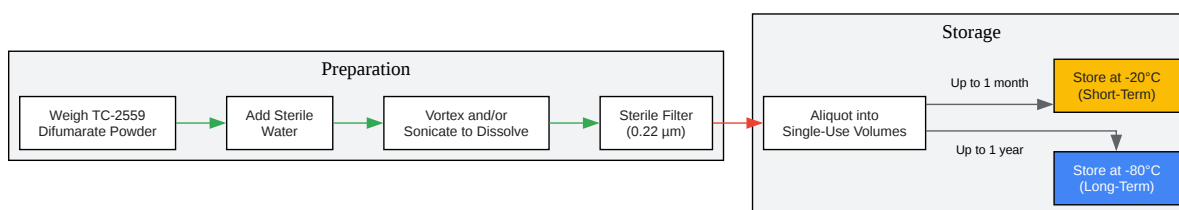
Procedure:

- **Determine the Required Mass:** Calculate the mass of **TC-2559 difumarate** needed to prepare the desired volume of a 100 mM stock solution. For example, to prepare 1 mL of a 100 mM solution, you will need 43.84 mg of the compound.
- **Weigh the Compound:** Carefully weigh the calculated amount of **TC-2559 difumarate** powder using a calibrated analytical balance and transfer it to a sterile conical tube or vial.
- **Add Solvent:** Add the appropriate volume of sterile, high-purity water to the tube containing the compound.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, sonicate the solution in a water bath. Gentle warming may also aid in dissolution.^{[4][5]} Visually inspect the solution to ensure there are no visible particles.
- **Sterile Filtration:** For cell-based assays or in vivo studies, it is recommended to sterilize the stock solution.^[5] Using a sterile syringe, draw up the solution and pass it through a 0.22 µm syringe filter into a new sterile tube.
- **Aliquot and Store:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term use (up to 1 month).^{[4][5][6]}

Workflow and Signaling Pathway Diagrams

TC-2559 Difumarate Stock Solution Workflow

The following diagram illustrates the key steps in the preparation and storage of a **TC-2559 difumarate** stock solution.

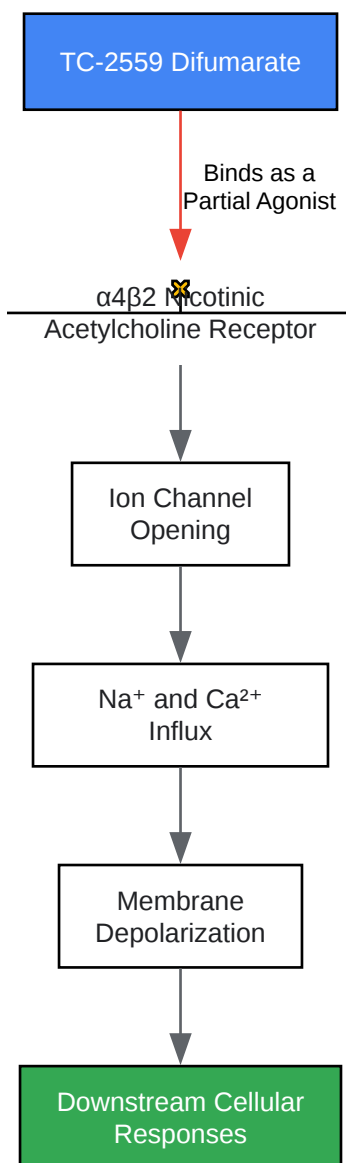


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Caption: Workflow for preparing and storing **TC-2559 difumarate** stock solution.

TC-2559 Signaling at the $\alpha 4\beta 2$ Nicotinic Acetylcholine Receptor

TC-2559 acts as a partial agonist at the $\alpha 4\beta 2$ nAChR, which is a ligand-gated ion channel. The binding of TC-2559 leads to a conformational change in the receptor, opening the channel and allowing the influx of cations, primarily Na^+ and Ca^{2+} . This influx leads to membrane depolarization and downstream cellular responses.



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Caption: Simplified signaling pathway of TC-2559 at the $\alpha 4\beta 2$ nAChR.

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